

# A Comprehensive Technical Guide to the Physical Properties of 1,2-Diiodoethane

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## Compound of Interest

Compound Name: 1,2-Diiodoethane

Cat. No.: B146647

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## Introduction

**1,2-Diiodoethane**, also known as ethylene diiodide, is an organoiodine compound with the chemical formula  $C_2H_4I_2$ .<sup>[1]</sup> It serves as a versatile reagent in organic synthesis, most notably in the preparation of samarium(II) iodide and ytterbium(II) iodide.<sup>[2][3]</sup> This technical guide provides an in-depth overview of the core physical properties of **1,2-diiodoethane**, complete with experimental protocols for their determination and visualizations of key experimental workflows.

## Core Physical Properties

The physical characteristics of **1,2-diiodoethane** are crucial for its handling, application in synthesis, and purification. A summary of these properties is presented below.

## Data Presentation: Quantitative Physical Properties

Property	Value	Units	Conditions	Citations
Molecular Weight	281.86	g/mol	-	[3][4][5]
Melting Point	80 - 82	°C	lit.	[3]
Boiling Point	206	°C	at 760 mmHg	
Density	2.132	g/mL	at 25 °C (lit.)	[3]
Refractive Index	1.674	-	-	
Solubility	Soluble in methanol. Insoluble in water.	-	-	[6][7]
Appearance	White to almost white crystalline powder.	-	-	[6]
Stability	Stable, but may discolor on exposure to light.	-	-	
Inpatibilities	Strong bases, strong oxidizing agents.	-	-	

## Experimental Protocols

Detailed methodologies for the determination of key physical properties of **1,2-diiodoethane** are outlined below. These protocols are based on established laboratory techniques.

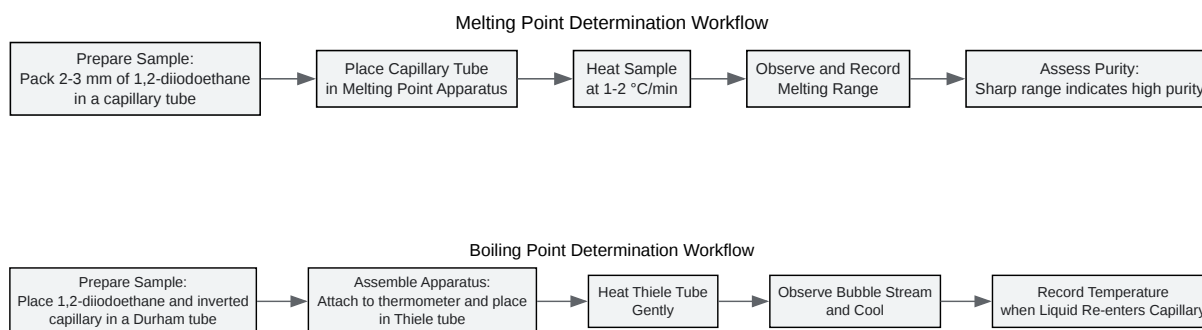
### Determination of Melting Point

The melting point of **1,2-diiodoethane** can be determined using a standard melting point apparatus, such as a Mel-Temp or a Thiele tube.

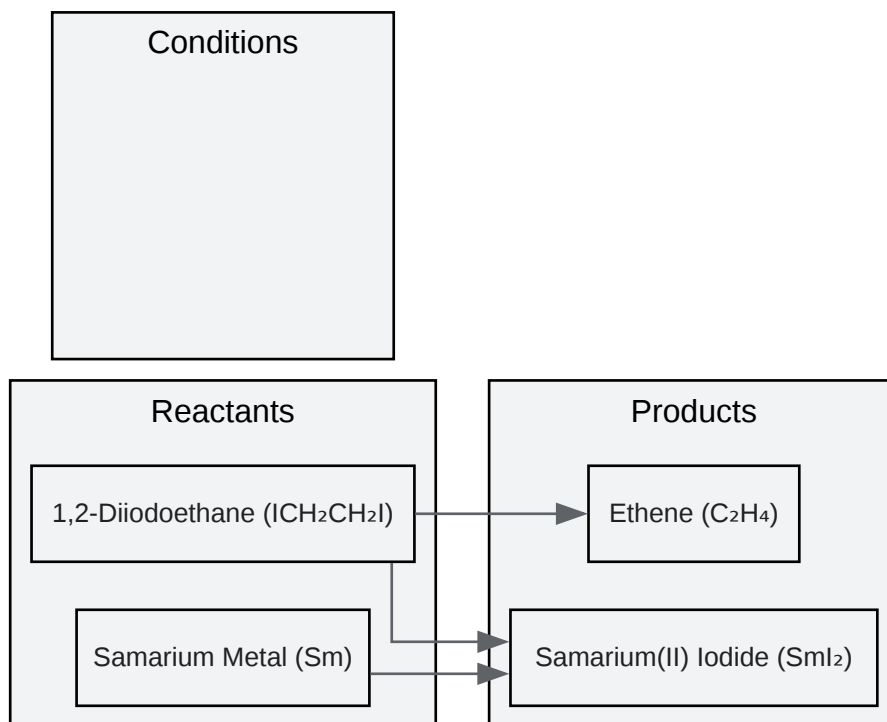
Methodology:

- Sample Preparation: A small amount of dry, powdered **1,2-diiodoethane** is packed into a capillary tube to a height of 2-3 mm.[8]
- Apparatus Setup: The capillary tube is placed in the heating block of the melting point apparatus.
- Heating: The sample is heated at a steady rate of 1-2 °C per minute.
- Observation: The temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes liquid are recorded. This range represents the melting point.
- Purity Assessment: A sharp melting point range of 0.5-1 °C indicates a high degree of purity. A broader range suggests the presence of impurities.[9]

Diagram: Workflow for Melting Point Determination



## Synthesis of Samarium(II) Iodide



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